

Application Note: Comprehensive Characterization of 3-Fluoro-piperidin-1-ylamine

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Compound of Interest

Compound Name: 3-Fluoro-piperidin-1-ylamine

CAS No.: 935260-60-9

Cat. No.: B1440107

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Introduction: The Significance of Precise Characterization

3-Fluoro-piperidin-1-ylamine is a fluorinated piperidine derivative of increasing interest in medicinal chemistry and drug discovery. The introduction of a fluorine atom can significantly modulate the physicochemical properties of the parent molecule, including its basicity (pKa), lipophilicity (logP), and metabolic stability.^[1] These modifications can, in turn, influence the pharmacokinetic and pharmacodynamic profile of drug candidates. Therefore, rigorous analytical characterization is paramount to ensure the identity, purity, and quality of **3-Fluoro-piperidin-1-ylamine** for its intended research and development applications.

This application note provides a comprehensive guide to the essential analytical methods for the characterization of **3-Fluoro-piperidin-1-ylamine**, offering detailed protocols and expert insights into the rationale behind the experimental choices. The methods described herein are designed to be self-validating, ensuring the generation of reliable and reproducible data.

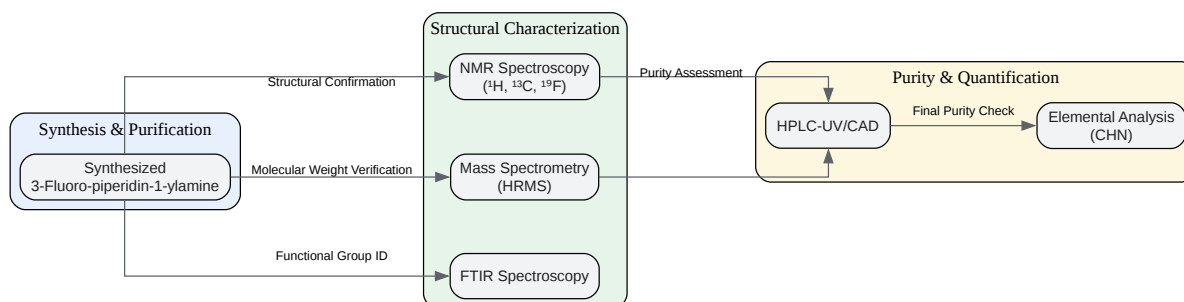
Physicochemical Properties

A preliminary understanding of the physicochemical properties of **3-Fluoro-piperidin-1-ylamine** is crucial for method development. While experimental data for this specific molecule is not widely available, we can infer properties from related structures. The presence of the fluorine atom is expected to lower the pKa of the amine groups compared to non-fluorinated analogs.[1]

Property	Expected Value/Range	Rationale
Molecular Formula	C ₅ H ₁₁ FN ₂	Based on chemical structure
Molecular Weight	118.16 g/mol	Calculated from the molecular formula
pKa	8.0 - 9.5	The electron-withdrawing effect of fluorine is expected to decrease the basicity of the piperidine and amine nitrogens compared to piperidine (pKa ~11).
logP	0.5 - 1.5	The fluorine atom can increase lipophilicity, but the presence of two amine groups will contribute to hydrophilicity.

Analytical Workflow: A Multi-technique Approach

A robust characterization of **3-Fluoro-piperidin-1-ylamine** necessitates a multi-technique approach to confirm its structure, assess its purity, and quantify it. The following diagram illustrates the recommended analytical workflow.



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Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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